

# "synthesis and characterization of 5-(2-Aminopropyl)indole"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(2-Aminopropyl)indole

Cat. No.: B590550

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An In-depth Technical Guide to the Synthesis and Characterization of **5-(2-Aminopropyl)indole**

## Introduction

**5-(2-Aminopropyl)indole**, also known as 5-API or 5-IT, is a psychoactive compound belonging to the indole and substituted phenethylamine classes.[1] Structurally, it is a positional isomer of  $\alpha$ -methyltryptamine (AMT), a well-known psychedelic, but its pharmacology is more akin to stimulants.[2][3] First synthesized by Albert Hofmann in 1962, **5-(2-Aminopropyl)indole** has garnered significant interest within the scientific community, particularly in the fields of pharmacology and forensic chemistry, due to its emergence as a designer drug.[2][3][4]

This technical guide provides a comprehensive overview of a plausible synthetic route to **5-(2-Aminopropyl)indole** and details the analytical methods used for its characterization. The information is intended for researchers, scientists, and drug development professionals engaged in the study of psychoactive compounds and related indole derivatives.

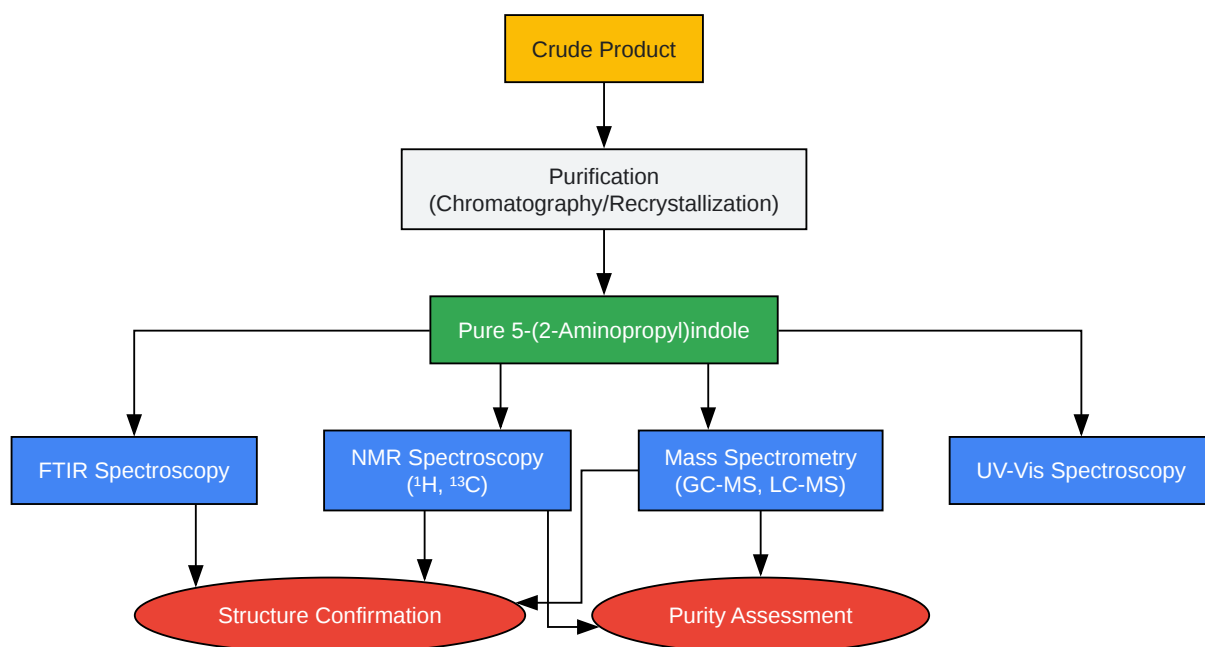
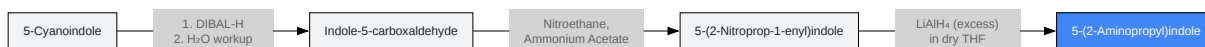
## Physical and Chemical Properties

**5-(2-Aminopropyl)indole** is a crystalline solid at room temperature, appearing as a white to off-white powder.[5] It possesses a chiral center at the alpha position of the aminopropyl chain, meaning it exists as a racemic mixture.[1] The compound exhibits moderate solubility in organic solvents like ethanol and methanol and has limited solubility in water.[5]

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub>	[1][5]
Molecular Weight	174.24 g/mol	[1][5][6]
Monoisotopic Mass	174.1157 Da	[7]
Melting Point (Freebase)	81–83 °C	[7]
Boiling Point (Predicted)	344.5 °C	[1][8]
pKa (Predicted)	17.13 ± 0.30	[5]
Appearance	Colorless to pale yellow solid	[5]

## Synthesis Pathway

A common and effective method for synthesizing substituted indoles is through the modification of a pre-existing indole core. A plausible and robust pathway to **5-(2-Aminopropyl)indole** involves a three-step sequence starting from 5-cyanoindole: initial reduction to 5-formylindole (indole-5-carboxaldehyde), followed by a Henry reaction with nitroethane, and concluding with the reduction of the resulting nitroalkene intermediate.



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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)